

Potential Physiological Significance of γ -Glutamylthreonine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *gamma-Glutamylthreonine*

Cat. No.: *B13420320*

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a comprehensive overview of the current understanding of γ -Glutamylthreonine, a dipeptide with emerging interest in cellular metabolism and immune regulation. It details its biochemical origins, potential physiological roles, and methodologies for its study.

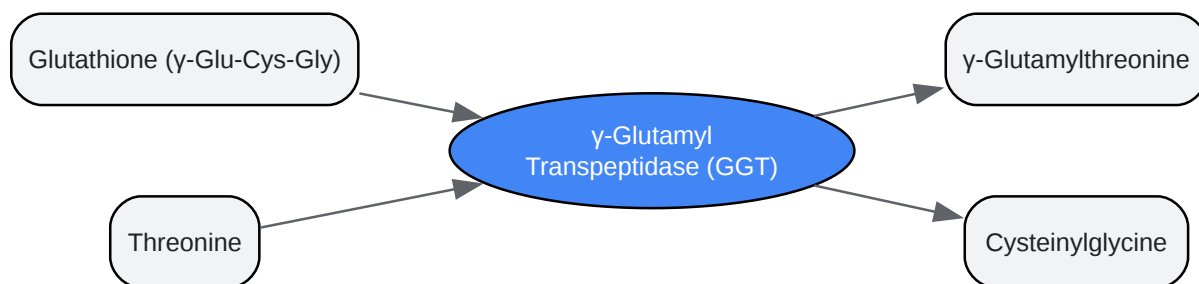
Introduction to γ -Glutamylthreonine

γ -Glutamylthreonine (γ -Glu-Thr) is a dipeptide consisting of glutamic acid and threonine, linked via a gamma-glutamyl bond. It is a metabolite of the γ -glutamyl cycle, a crucial pathway for glutathione (GSH) metabolism and amino acid transport. The formation of γ -Glu-Thr is catalyzed by the enzyme γ -glutamyl transpeptidase (GGT), which transfers the γ -glutamyl moiety from glutathione or other γ -glutamyl compounds to an acceptor amino acid, in this case, threonine.

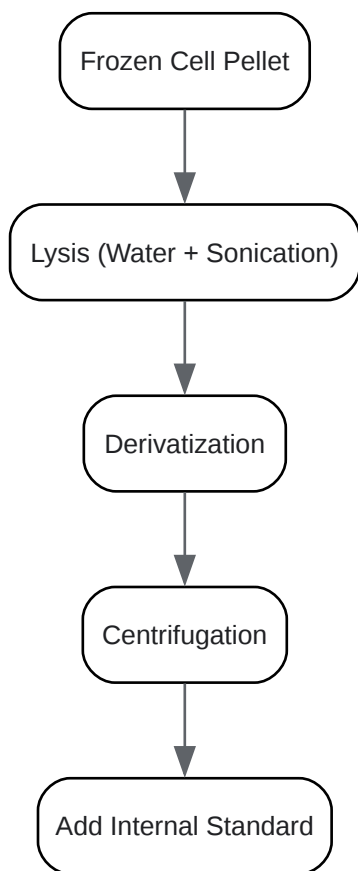
While the physiological roles of many γ -glutamyl peptides are still under investigation, they are increasingly recognized as potential biomarkers for various diseases and as having roles in immune modulation and inflammation.^{[1][2]} This guide synthesizes the available information on γ -Glutamylthreonine to provide a foundation for future research and drug development efforts.

The γ -Glutamyl Cycle and the Origin of γ -Glutamylthreonine

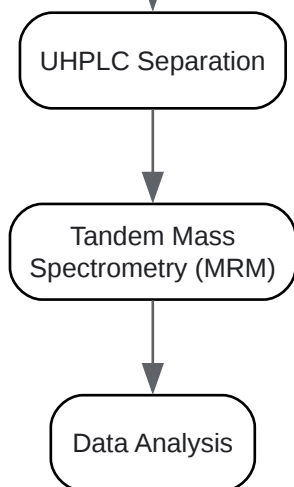
The γ -glutamyl cycle is a six-enzyme pathway that plays a central role in the synthesis and degradation of glutathione, the most abundant intracellular antioxidant. A key enzyme in this cycle, γ -glutamyl transpeptidase (GGT), is a cell-surface enzyme that breaks down extracellular glutathione and transfers the γ -glutamyl group to amino acids, forming γ -glutamyl dipeptides like γ -Glutamylthreonine.

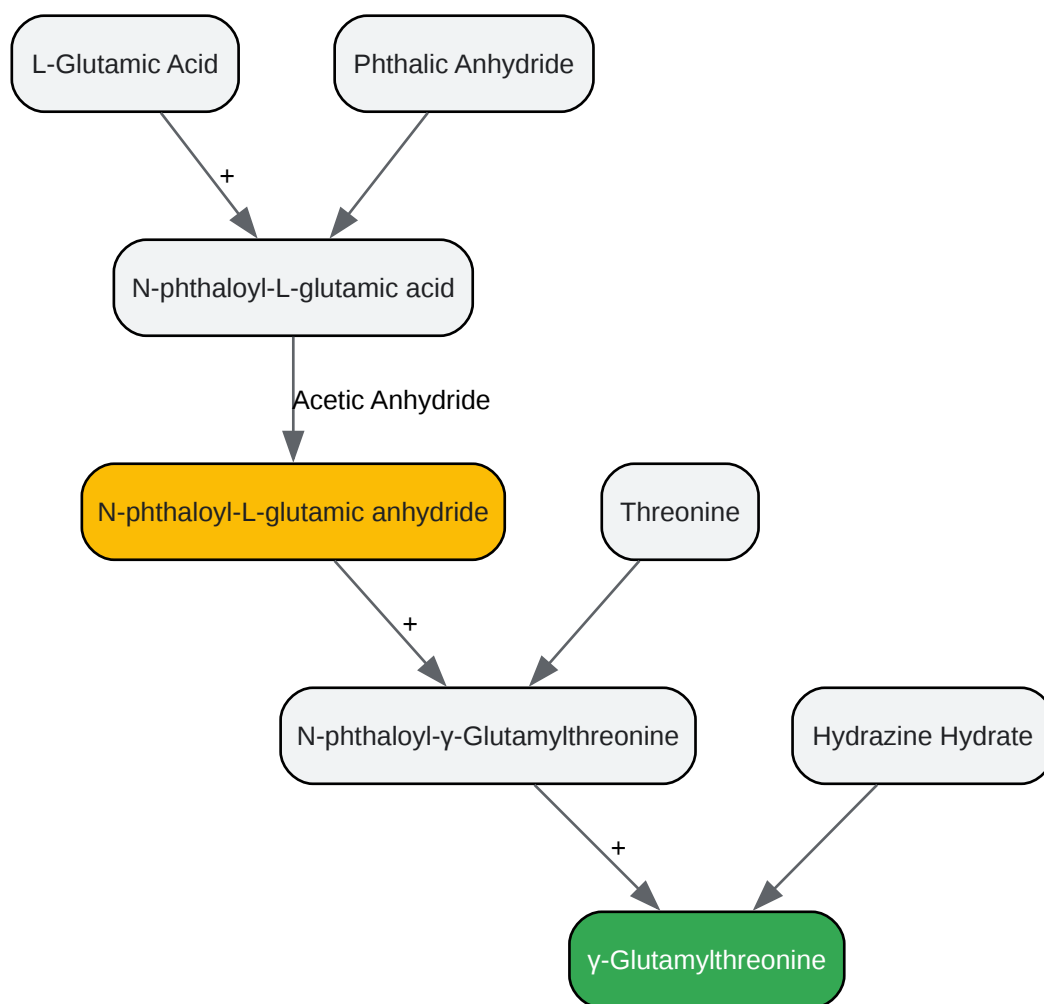


Sample Preparation



UHPLC-MS/MS Analysis





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References

- 1. GABA Regulates Release of Inflammatory Cytokines From Peripheral Blood Mononuclear Cells and CD4+ T Cells and Is Immunosuppressive in Type 1 Diabetes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Quantitative analysis of γ -glutamylisoleucine, γ -glutamylthreonine, and γ -glutamylvaline in HeLa cells using UHPLC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]

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